

Essential Safety and Handling Protocols for SW116

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Compound of Interest

Compound Name: SW116

Cat. No.: B611083

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For laboratory professionals, including researchers, scientists, and drug development experts, the paramount concern when handling any biological material is safety. This guide provides immediate, essential safety and logistical information for the proper handling and disposal of **SW116**, a human colorectal adenocarcinoma cell line. Adherence to these procedural steps is critical for ensuring a safe laboratory environment and maintaining the integrity of your research.

The **SW116** cell line is classified as Biosafety Level 1 (BSL-1), the lowest of the four biosafety levels. This classification indicates that the cell line is not known to consistently cause disease in healthy adult humans and presents a minimal potential hazard to laboratory personnel and the environment. However, this does not eliminate the need for careful handling and appropriate personal protective equipment (PPE).

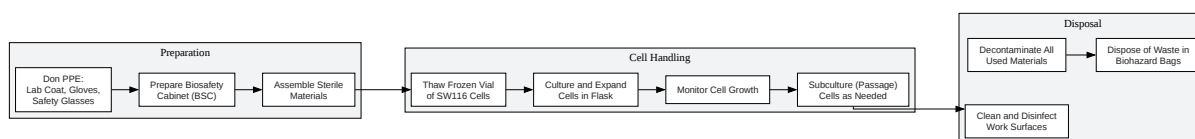
Personal Protective Equipment (PPE) Requirements

Proper PPE is the first line of defense against potential exposure to biological agents. For BSL-1 laboratories working with the **SW116** cell line, the following PPE is required:

PPE Category	Specification	Purpose
Hand Protection	Nitrile or latex gloves	Prevents direct skin contact with cell culture media and cells.
Eye Protection	Safety glasses with side shields or safety goggles.[1][2]	Protects eyes from splashes of culture media or other reagents.[1]
Body Protection	Laboratory coat	Protects skin and personal clothing from contamination.

Operational Plan for Handling SW116

Aseptic technique is crucial when working with cell cultures to prevent contamination of the cell line and to protect the researcher. The following workflow outlines the key steps for safely handling the **SW116** cell line, from initial thawing to routine passaging.



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Caption: Workflow for Safe Handling of **SW116** Cell Line.

Experimental Protocols

Thawing of Frozen **SW116** Cells:

- Prepare a 37°C water bath.
- Remove the cryovial of **SW116** cells from liquid nitrogen storage.
- Partially submerge the vial in the water bath to thaw the contents rapidly, being careful not to contaminate the cap and O-ring.
- Once thawed, decontaminate the exterior of the vial with 70% ethanol.
- Inside a biosafety cabinet, transfer the cell suspension to a sterile centrifuge tube containing pre-warmed complete growth medium.
- Centrifuge the cell suspension at a low speed (e.g., 125 x g for 5-7 minutes) to pellet the cells.
- Aspirate the supernatant containing the cryoprotectant and resuspend the cell pellet in fresh, pre-warmed complete growth medium.
- Transfer the resuspended cells to a new culture flask and incubate at 37°C.

Subculturing (Passaging) of **SW116** Cells:

- Examine the cell culture under a microscope to ensure it has reached the desired confluency (typically 80-90%).
- Aspirate the old culture medium from the flask.
- Wash the cell monolayer with a sterile, calcium- and magnesium-free phosphate-buffered saline (PBS).
- Add a small volume of a dissociation reagent, such as Trypsin-EDTA, to the flask to detach the cells from the surface.
- Incubate the flask at 37°C for a few minutes until the cells have detached.
- Neutralize the trypsin by adding complete growth medium.
- Gently pipette the cell suspension to break up any clumps.

- Distribute the desired volume of the cell suspension into new culture flasks containing pre-warmed complete growth medium.
- Incubate the new cultures at 37°C.

Disposal Plan

All materials that have come into contact with the **SW116** cell line must be decontaminated before disposal.

- Liquids: Aspirated culture media and other liquid waste should be decontaminated with a suitable disinfectant, such as a 10% bleach solution, for at least 20 minutes before being discarded down the drain with copious amounts of water.
- Solids: Pipette tips, centrifuge tubes, culture flasks, and other contaminated solid waste should be collected in a biohazard bag. This bag should then be autoclaved to sterilize the contents before being disposed of as regular laboratory waste.

By adhering to these safety protocols and handling procedures, researchers can minimize risks and ensure a safe and productive laboratory environment when working with the **SW116** cell line.

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